

# A Technical Guide to Bromodifluoroacetic Acid: Commercial Availability, Pricing, and Synthetic Applications

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## Compound of Interest

Compound Name: *Bromodifluoroacetic acid*

Cat. No.: *B1271540*

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## Introduction

**Bromodifluoroacetic acid** (CAS No. 354-08-5) is a valuable reagent in organic synthesis, particularly for the introduction of the difluoromethyl (-CF<sub>2</sub>H) and gem-difluorocyclopropyl moieties into organic molecules. These structural motifs are of significant interest in medicinal chemistry and drug development due to their ability to modulate the physicochemical and pharmacological properties of lead compounds, such as metabolic stability, lipophilicity, and binding affinity. This technical guide provides an in-depth overview of the commercial suppliers, pricing, and key synthetic applications of **bromodifluoroacetic acid**, with a focus on experimental methodologies relevant to researchers in the field.

## Commercial Suppliers and Pricing

**Bromodifluoroacetic acid** is readily available from a range of chemical suppliers. The purity and price can vary between suppliers and are dependent on the quantity purchased. Below is a summary of representative commercial suppliers and their listed prices. Please note that prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

Supplier	Product Number	Purity	Quantity	Price (USD)
Oakwood Chemical	024408	95%	1 g	\$11.00
	5 g			\$30.00
	25 g			\$90.00
	100 g			\$270.00
Amerigo Scientific	CBB1100386ATL	95%	10 g	\$181.00
	50 g		inquire	
Key Organics	FS-4424	>95%	100 g	£143.00
Santa Cruz Biotechnology	sc-254497	≥98%	inquire	inquire
BOC Sciences	354-08-5	inquire	inquire	inquire

## Synthetic Applications and Experimental Protocols

**Bromodifluoroacetic acid** and its derivatives, such as sodium bromodifluoroacetate and ethyl bromodifluoroacetate, are versatile reagents for various fluorination reactions. The primary applications involve the generation of difluorocarbene (:CF<sub>2</sub>) for subsequent reactions.

### Gem-Difluorocyclopropanation of Alkenes

**Bromodifluoroacetic acid**, typically after conversion to its sodium salt (sodium bromodifluoroacetate), serves as an efficient precursor for the generation of difluorocarbene, which can then react with a wide range of alkenes to form gem-difluorocyclopropanes.<sup>[1]</sup> This reaction is valuable for the synthesis of novel carbocyclic structures with potential applications in drug discovery.

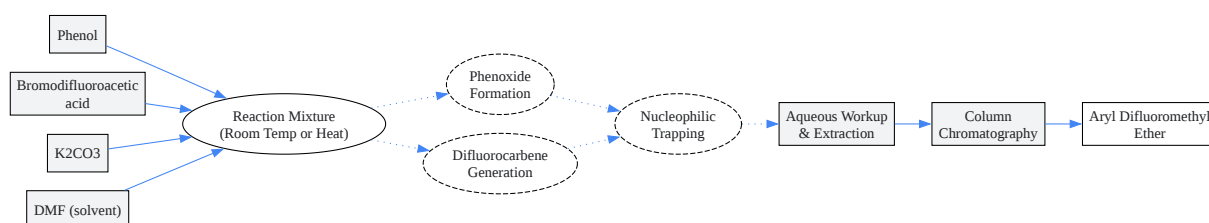
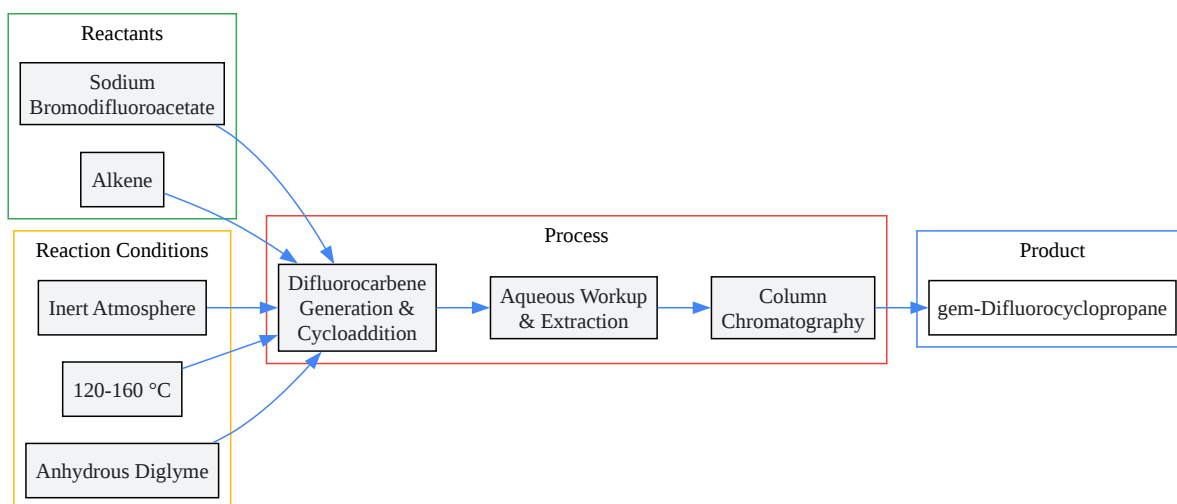
This protocol describes a general procedure for the gem-difluorocyclopropanation of an alkene using sodium bromodifluoroacetate as the difluorocarbene source.

## Materials:

- Alkene
- Sodium bromodifluoroacetate ( $\text{BrCF}_2\text{CO}_2\text{Na}$ )
- Anhydrous diglyme
- Inert atmosphere (e.g., Argon or Nitrogen)

## Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the alkene (1.0 equiv) in anhydrous diglyme under an inert atmosphere.
- Add sodium bromodifluoroacetate (1.5 - 2.0 equiv) to the solution.
- Heat the reaction mixture to the desired temperature (typically between 120-160 °C) and stir vigorously. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired gem-difluorocyclopropane.



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## References

- 1. Sodium Bromodifluoroacetate: A Difluorocarbene Source for the Synthesis of gem-Difluorocyclopropanes [organic-chemistry.org]
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